

Greenhouse Trials to Assess Fenquinotrione Herbicidal Activity: Application Notes and Protocols

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Compound of Interest

Compound Name: *Fenquinotrione*

Cat. No.: *B1443749*

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These application notes provide a comprehensive guide for conducting greenhouse trials to evaluate the herbicidal activity of **Fenquinotrione**. This document outlines detailed experimental protocols, data presentation guidelines, and visual representations of the herbicide's mode of action and the experimental workflow.

Fenquinotrione is a potent herbicide that targets a wide range of broadleaf and sedge weeds, demonstrating excellent selectivity for rice crops.^{[1][2][3]} Its mode of action is the inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, which is crucial for carotenoid synthesis in susceptible plants.^{[1][4]} This inhibition leads to bleaching of the plant tissue and ultimately, plant death. **Fenquinotrione** is effective against weeds that have developed resistance to acetolactate synthase (ALS)-inhibiting herbicides.

Data Presentation

Effective evaluation of herbicidal activity relies on clear and concise data presentation. The following tables provide a template for summarizing quantitative data from greenhouse trials.

Table 1: Herbicidal Efficacy of **Fenquinotrione** on Various Weed Species

| Target Weed Species | Common Name | Application Timing | Application Rate (g a.i./ha) | Visual Injury (%) (Days After Treatment) | Biomass Reduction (%) | ED90 (g a.i./ha) |
|---------------------------------------|----------------------------|---|------------------------------|--|-----------------------|------------------|
| Monochoria vaginalis | Pickerselled | Pre-emergence | 125 - 250 | | | |
| Cyperus difformis | Smallflower Umbrella Sedge | Early Post-emergence | 125 | | | |
| Cyperus iria | Rice Flatsedge | Early Post-emergence | 125 | | | |
| Fimbristylis miliacea (ALS-resistant) | Ricefield Finger-rush | Early Post-emergence | 125 | | | |
| Schoenoplectus juncooides | Japanese Bulrush | Pre- to Early Post-emergence | 30 g a.i./10 a | | | |
| Sagittaria trifolia | Threeleaf Arrowhead | Post-emergence (1-arrowhead-leaf stage) | 30 g a.i./10 a | | | |

Note: ED90 refers to the effective dose required to control 90% of the weed population. Data should be collected at specified time points (e.g., 7, 14, and 21 days after treatment).

Table 2: Crop Tolerance Assessment of **Fenquinotrione** on Rice (*Oryza sativa*)

| Rice Cultivar | Application Timing | Application Rate (g a.i./ha) | Visual Injury (%) (Days After Treatment) | Plant Height Reduction (%) | Biomass Reduction (%) | ED20 (g a.i./ha) |
|--------------------------------------|--------------------|------------------------------|--|----------------------------|-----------------------|------------------|
| Japonica type (e.g., Kinmaze) | Pre-emergence | up to 1000 | | | | |
| Indica type (e.g., Suphanburi No. 1) | Pre-emergence | up to 1000 | | | | |

Note: ED20 refers to the dose causing 20% injury to the crop. A high ED20 value indicates good crop selectivity.

Experimental Protocols

This section details the methodology for conducting greenhouse trials to assess the herbicidal activity of **Fenquinotrione**.

Plant Material and Growth Conditions

- **Test Weeds and Crop:** Procure certified seeds of target weed species and a representative rice cultivar. Include both susceptible and potentially resistant biotypes of weeds if available.
- **Growth Medium:** Utilize a consistent, sterilized potting medium (e.g., a mixture of sandy loam, peat, and sand).
- **Potting:** Sow a predetermined number of seeds of each weed and rice species into individual pots (e.g., 10 cm diameter) filled with the growth medium.
- **Greenhouse Environment:** Maintain controlled environmental conditions in the greenhouse:
 - Temperature: 25-30°C (day) / 20-25°C (night)

- Relative Humidity: 60-80%
- Photoperiod: 14-hour light / 10-hour dark cycle with appropriate light intensity.
- Watering: Water the pots as needed to maintain adequate soil moisture, avoiding overwatering which can lead to herbicide leaching.

Herbicide Application

- Preparation of **Fenquinotrione** Solutions: Prepare a stock solution of analytical grade **Fenquinotrione** in a suitable solvent. From this stock, create a series of dilutions to achieve the desired application rates.
- Application Timing:
 - Pre-emergence: Apply the herbicide treatments to the soil surface within 24 hours of sowing the seeds.
 - Post-emergence: Apply the treatments when the weed seedlings have reached a specific growth stage (e.g., 2-3 leaf stage).
- Application Method: Utilize a calibrated laboratory cabinet sprayer to ensure uniform application of the herbicide solutions. The spray volume should be consistent across all treatments.
- Experimental Design: Employ a completely randomized design with a minimum of four replications for each treatment. Include an untreated control group for comparison.

Data Collection and Analysis

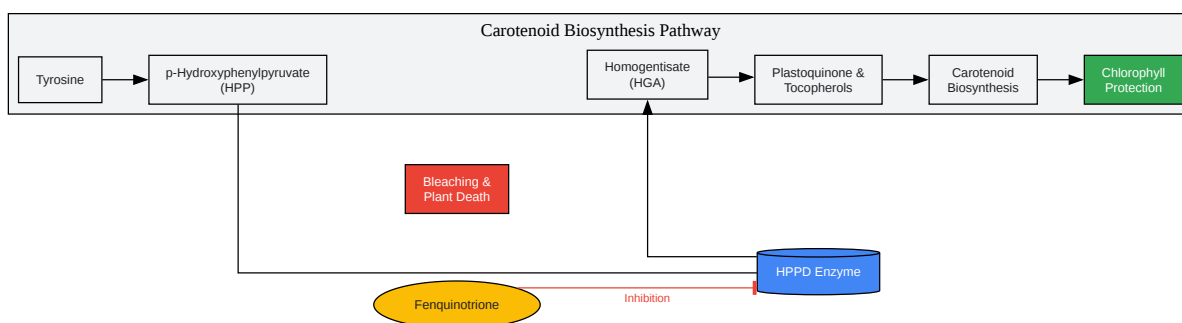
- Visual Assessment: At regular intervals (e.g., 7, 14, and 21 days after treatment), visually assess the herbicidal efficacy and crop injury using a rating scale from 0% (no effect) to 100% (complete plant death).
- Biomass Measurement: At the end of the experiment, harvest the above-ground plant material for each pot. Determine the fresh weight and then dry the biomass in an oven at 70°C for 72 hours to determine the dry weight.

- **Data Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA, regression analysis) to determine the significance of the treatment effects. Calculate the ED50 (or GR50) and ED90 values for weed control and the ED10 and ED20 values for crop tolerance.

Visualizations

Fenquinotrione Mode of Action

Fenquinotrione inhibits the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, a key enzyme in the carotenoid biosynthesis pathway. This inhibition leads to a depletion of plastoquinone and tocopherols, ultimately causing the bleaching symptoms characteristic of HPPD inhibitors.

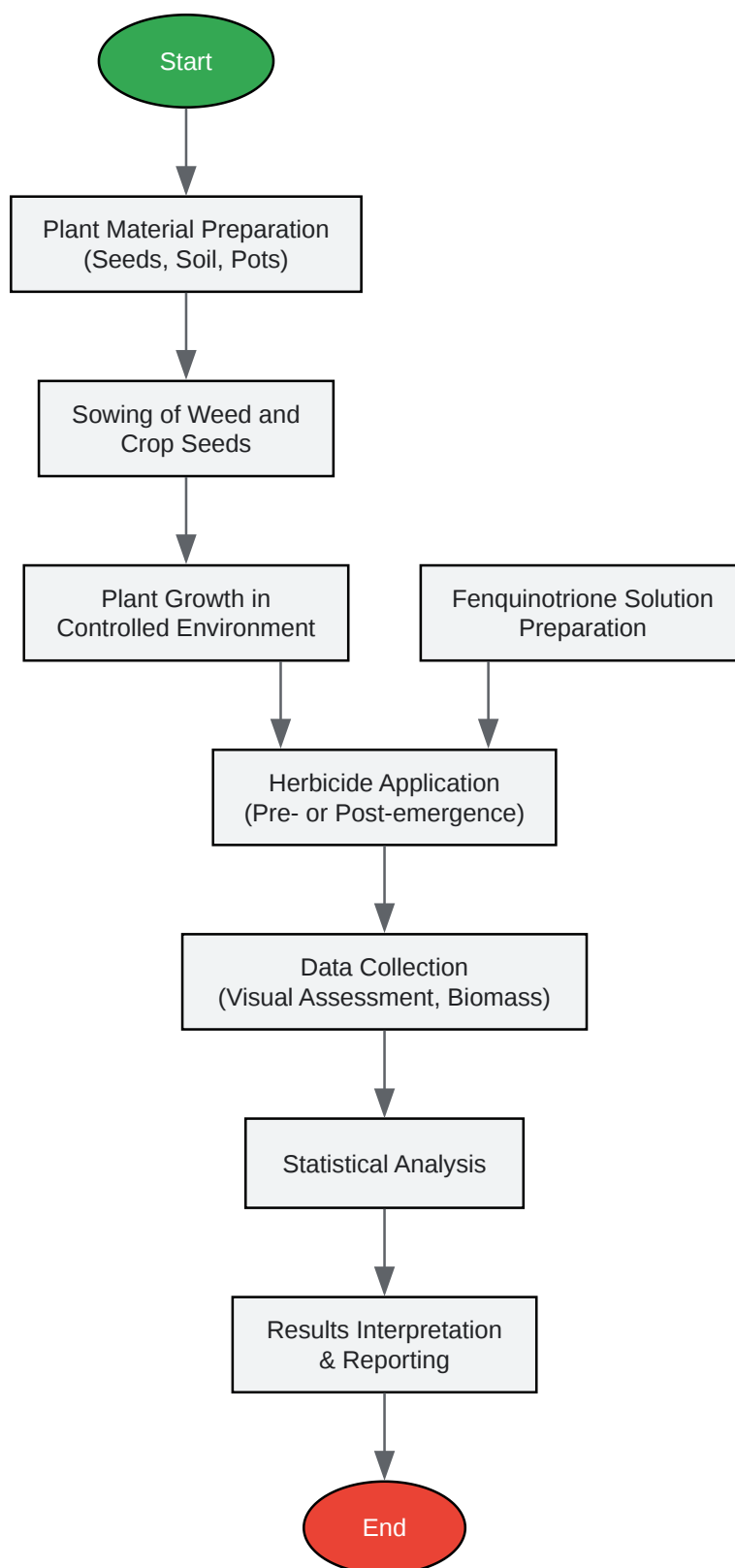


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Caption: Mode of action of **Fenquinotrione** via HPPD inhibition.

Experimental Workflow for Greenhouse Trials

The following diagram illustrates the logical flow of the experimental protocol for assessing the herbicidal activity of **Fenquinotrione** in a greenhouse setting.



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Caption: Experimental workflow for **Fenquinotrione** greenhouse trials.

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References

- 1. Mechanism of action and selectivity of a novel herbicide, fenquinotrione - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Mechanism of action and selectivity of a novel herbicide, fenquinotrione - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Fenquinotrione: A new herbicide for weed control in rice [morressier.com]
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